

A Technical Guide to the Samarium-144 Isotope: Discovery, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-144

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Abstract: This document provides a comprehensive technical overview of the stable isotope **Samarium-144** (^{144}Sm). It details the historical context of the element's discovery, the nucleosynthetic origins of the isotope, and its distinct nuclear, physical, and chemical properties. The guide summarizes key quantitative data in tabular format for clarity and comparison. Furthermore, it outlines experimental applications, particularly its role as a precursor for the production of medically relevant radionuclides. This whitepaper is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of ^{144}Sm and its potential applications in scientific research.

Introduction to Samarium and its Isotopes

Samarium (Sm) is a rare-earth element with atomic number 62, belonging to the lanthanide series.^[1] First isolated in 1879 by French chemist Paul-Émile Lecoq de Boisbaudran from the mineral samarskite, its name is indirectly derived from a person, Russian mine official Colonel Vassili Samarsky-Bykhovets.^{[2][3]} Samarium is a moderately hard, silvery-white metal that slowly oxidizes in air.^{[2][3][4]}

Naturally occurring samarium is a composite of seven isotopes, five of which are stable (^{144}Sm , ^{149}Sm , ^{150}Sm , ^{152}Sm , ^{154}Sm) and two are extremely long-lived radioisotopes (^{147}Sm and ^{148}Sm).^{[2][5]} **Samarium-144** is a proton-rich, stable isotope and is of particular interest in nuclear astrophysics and for its role as a target material in the production of other radionuclides.^{[6][7]}

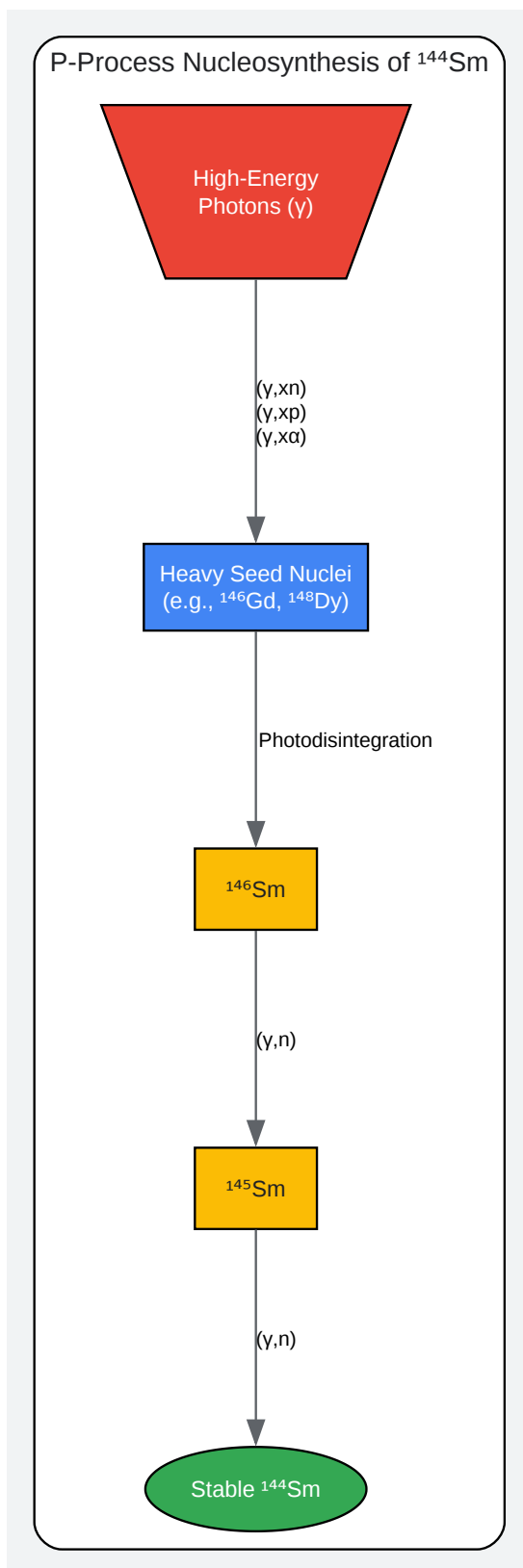
Discovery and Synthesis of Samarium-144

Discovery of the Element Samarium

The discovery of samarium is rooted in the 19th-century efforts to separate and identify the various rare-earth elements. In 1879, Paul-Émile Lecoq de Boisbaudran performed a fractional precipitation of a didymium nitrate solution with ammonium hydroxide. He observed that the precipitate formed in two distinct stages, leading him to conclude the presence of a new element, which he named Samarium after the mineral samarskite from which the didymium was extracted.[8]

Nucleosynthesis of Samarium-144

Samarium-144 is classified as a "p-nucleus," meaning it is a proton-rich nuclide that cannot be formed through the primary neutron-capture processes (s-process and r-process) that synthesize most elements heavier than iron. The prevailing theory for the formation of p-nuclei like ^{144}Sm is the photodisintegration process, or p-process, which occurs in the high-energy, photon-rich environment of a core-collapse supernova.[6] This process involves a series of photon-induced nuclear reactions, primarily (γ, n) , (γ, p) , and (γ, α) , on pre-existing s- and r-process seed nuclei.



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Caption: A simplified diagram of the p-process pathway for ^{144}Sm formation.

Isotope Separation

Commercially, samarium is extracted from minerals like monazite and bastnaesite.[2][8] The separation of individual rare-earth elements is typically achieved through complex processes like ion exchange and solvent extraction.[8] To obtain isotopically pure ^{144}Sm , further separation using techniques such as electromagnetic isotope separation (calutron) is required. **Samarium-144** is commercially available, typically in the form of Samarium(III) oxide ($^{144}\text{Sm}_2\text{O}_3$).[7][9]

Properties of Samarium-144

Nuclear and Physical Properties

Samarium-144 is a stable isotope with 62 protons and a "magic number" of 82 neutrons, which contributes to its nuclear stability.[7][10] Its key nuclear and physical properties are summarized below.

Property	Value	Reference(s)
Atomic Number (Z)	62	[7]
Neutron Number (N)	82	[7]
Mass Number (A)	144	[7]
Natural Abundance	3.07% - 3.1%	[4][7][8][11]
Atomic Mass	143.911999 Da	[7][10][12]
Nuclear Spin	0+	[12][13]
Half-life	Stable	[5][7][12]
Binding Energy	1195740.942 ± 3.285 keV	[13]
Parent Nuclides	^{144}Eu (EC), ^{148}Gd (α)	[10][13]
Isotopic Purity	Available up to >95%	

Chemical Properties

The chemical properties of an isotope are virtually identical to those of the element. Samarium typically exhibits a +3 oxidation state, forming pale yellow salts in solution.^{[3][4]} It is one of the few lanthanides that also has a relatively stable +2 oxidation state, with Sm²⁺ ions appearing blood-red in aqueous solutions.^{[2][3]}

Property	Description	Reference(s)
Electron Configuration	[Xe] 4f ⁶ 6s ²	[1]
Common Oxidation States	+3, +2	[3][8]
Reactivity with Air	Slowly oxidizes at room temperature; ignites at 150 °C.	[2][4]
Reactivity with Water	Reacts slowly with cold water and rapidly with hot water to form Sm(OH) ₃ .	[2][14]
Reactivity with Acids	Dissolves readily in dilute acids (except HF) to form Sm ³⁺ ions.	[2][3]
Standard Electrode Potential	Sm ³⁺ + 3e ⁻ → Sm; E ⁰ = -2.30 V	

Experimental Methodologies and Applications

Production of Samarium-145

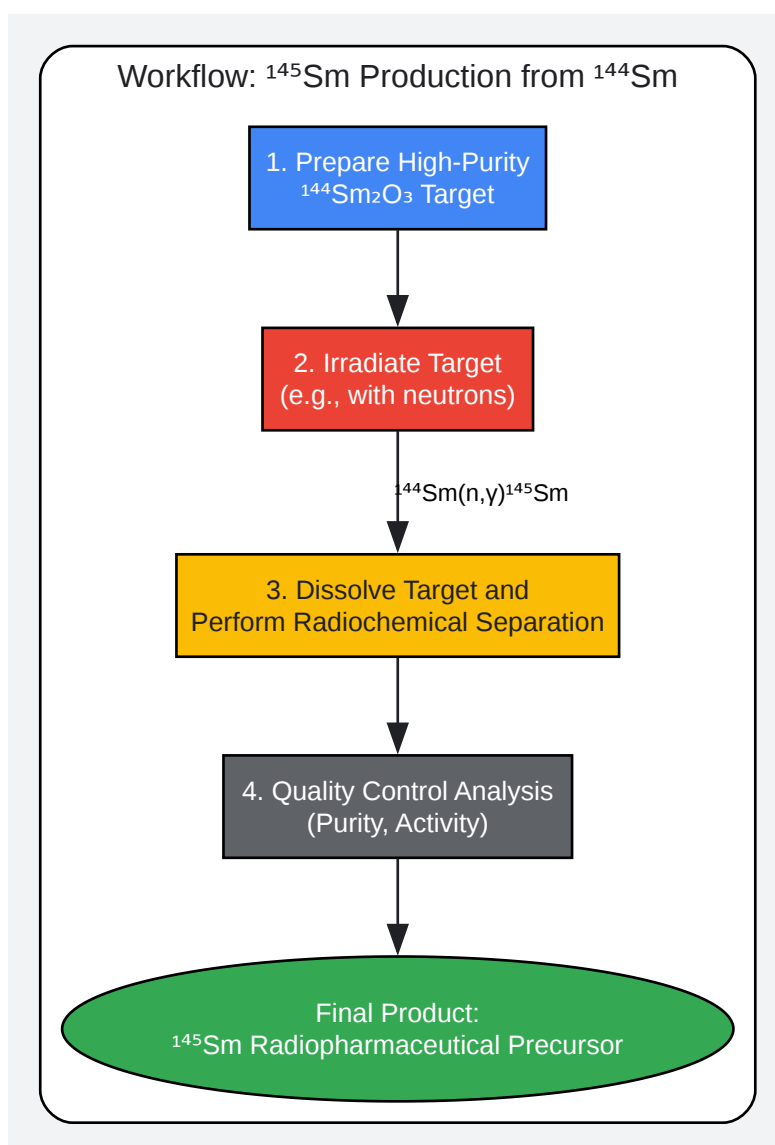
A primary application of ¹⁴⁴Sm is its use as a stable target material for the production of the radioisotope Samarium-145 (¹⁴⁵Sm).^{[7][9]} ¹⁴⁵Sm has potential uses in medical applications and geological studies.^{[7][9]} The production is typically achieved through a nuclear reaction in a particle accelerator or nuclear reactor.

Experimental Protocol (General):

- **Target Preparation:** A high-purity ¹⁴⁴Sm target, usually in the form of ¹⁴⁴Sm₂O₃, is prepared.
- **Irradiation:** The target is bombarded with a beam of particles. A common reaction is the (n,γ) reaction, where the ¹⁴⁴Sm nucleus captures a neutron to become ¹⁴⁵Sm. Alternatively,

proton-induced reactions like (p,y) or deuteron-induced reactions could be used, depending on the available facility and desired production purity.

- **Chemical Separation:** After irradiation, the target material is dissolved. Standard radiochemical separation techniques, such as ion exchange chromatography or solvent extraction, are employed to isolate the ^{145}Sm from the remaining ^{144}Sm target material and any other byproducts.
- **Quality Control:** The final product is analyzed for radionuclidic purity, chemical purity, and specific activity before use.



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Caption: A general experimental workflow for producing ^{145}Sm from a ^{144}Sm target.

Computational Analysis of Nucleosynthesis

Understanding the astrophysical origins of ^{144}Sm involves complex nuclear reaction network calculations. Researchers use specialized software to model these processes.

Computational Protocol (Example using TALYS):

- **Model Definition:** A theoretical model, such as the Hauser-Feshbach statistical model, is chosen to calculate reaction cross-sections.
- **Input Parameters:** Key nuclear physics inputs are defined, including nuclear level densities, optical model potentials, and gamma-ray strength functions.[\[6\]](#)
- **Software Implementation:** The calculations are performed using a nuclear reaction code like TALYS.
- **Reaction Simulation:** The software simulates photodisintegration reactions, such as $^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$ and $^{146}\text{Sm}(\gamma, 2n)^{144}\text{Sm}$, across a range of astrophysically relevant energies and temperatures.[\[6\]](#)
- **Data Analysis:** The resulting reaction cross-sections and reaction rates are analyzed to determine the most probable formation pathways for ^{144}Sm in a stellar environment.

Relevance in Research and Drug Development

While the stable ^{144}Sm isotope itself has no direct biological role or therapeutic application, its importance to the medical and pharmaceutical fields is primarily as a precursor material.[\[8\]](#)

Role as a Precursor for Medical Radionuclides

As detailed, ^{144}Sm is the starting material for producing ^{145}Sm (half-life: 340 days).[\[5\]](#)[\[9\]](#) Long-lived isotopes like ^{145}Sm can be valuable in research for calibrating detectors and as tracers in geological or environmental studies. While the radioisotope Samarium-153 (^{153}Sm) is the active component in the FDA-approved drug Quadramet® (Samarium (^{153}Sm) lexidronam) for bone pain palliation, the study and production of other samarium radioisotopes like ^{145}Sm contribute to the broader understanding and development of radiopharmaceuticals.[\[2\]](#)

Broader Context: Samarium Catalysts in Pharmaceuticals

Beyond isotopic applications, the element samarium is gaining traction in synthetic organic chemistry, a cornerstone of drug development. Divalent samarium iodide (SmI_2) is a crucial single-electron transfer reductant used in the synthesis of complex pharmaceuticals.^[15] Recent research has focused on developing samarium-based catalysts that can be activated by visible light, significantly reducing the amount of the rare-earth metal needed for reactions.^[15] This innovation makes key synthetic steps, such as pinacol coupling reactions common in pharmaceutical production, more efficient and sustainable.^[15] While not specific to ^{144}Sm , these advancements highlight the growing relevance of samarium chemistry to the pharmaceutical industry.

Conclusion

Samarium-144 is a stable, naturally occurring isotope with a unique nucleosynthetic origin as a p-nucleus. Its properties are well-characterized, and its primary technical application lies in its use as a target material for the production of other radionuclides, notably ^{145}Sm , which has potential research and medical applications. For professionals in drug development and related scientific fields, ^{144}Sm is an important enabling material in the broader landscape of radiochemistry and catalysis, contributing to advancements in both diagnostic/therapeutic agents and sustainable chemical synthesis.

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- To cite this document: BenchChem. [A Technical Guide to the Samarium-144 Isotope: Discovery, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262722#discovery-and-properties-of-samarium-144-isotope]

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